

A Comprehensive Guide to the Proper Disposal of *cis*-3-Hexenyl Isobutyrate

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Compound of Interest

Compound Name: *cis*-3-Hexenyl isobutyrate

Cat. No.: B1580806

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In the fast-paced environment of research and development, the responsible management of chemical waste is a cornerstone of laboratory safety, environmental stewardship, and regulatory compliance. This guide, developed for researchers, scientists, and drug development professionals, provides a detailed protocol for the proper disposal of ***cis*-3-Hexenyl isobutyrate** (CAS No. 41519-23-7). By moving beyond mere procedural steps to explain the underlying scientific and safety principles, this document aims to be the definitive resource for handling this specific chemical waste stream.

Understanding *cis*-3-Hexenyl Isobutyrate: Properties and Hazards

***cis*-3-Hexenyl isobutyrate** is a colorless liquid commonly used as a fragrance and flavoring agent, prized for its green, fruity aroma reminiscent of apple and cut grass.^{[1][2]} While valuable in product formulation, a thorough understanding of its physicochemical properties and associated hazards is critical for safe handling and disposal.

Key Properties and Classifications:

This substance is classified as a combustible liquid and an ester.^{[3][4][5]} Its hazard profile necessitates careful handling to mitigate risks to personnel and the environment.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1][4][6]
Molecular Weight	170.25 g/mol	[1][4][6]
Flash Point	67°C - 85°C (closed cup)	[1][7][8]
Boiling Point	92°C at 20 mm Hg	[6][8]
Density	~0.88 g/mL at 25°C	[4][6][8]
Solubility	Practically insoluble in water; soluble in alcohol and oils.	[6]

Hazard Identification:

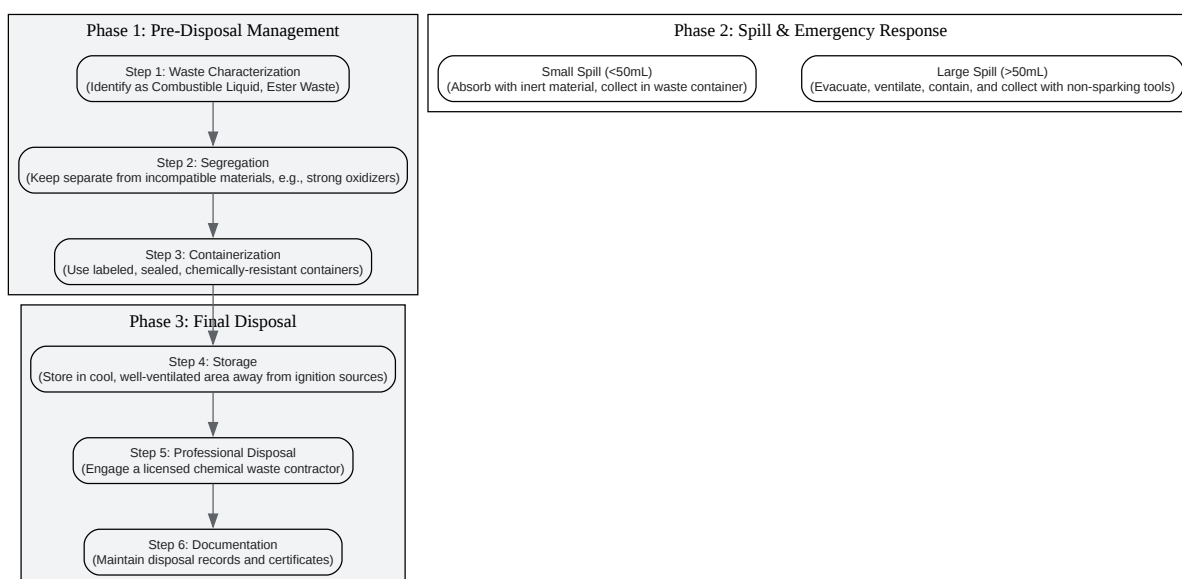
The Globally Harmonized System (GHS) provides a clear framework for understanding the risks associated with **cis-3-Hexenyl isobutyrate**.

Hazard Classification	GHS Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid.[3][5] [9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4] [5][7][9]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[7][9]
Hazardous to the Aquatic Environment (Acute)	Category 2	H401: Toxic to aquatic life.[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[7][9]

The primary hazards are its combustibility at elevated temperatures, its potential to cause skin and eye irritation upon contact, and its toxicity to aquatic organisms, making proper containment and disposal essential to prevent environmental release.[3][4][7]

The Disposal Workflow: A Step-by-Step Procedural Guide

The proper disposal of **cis-3-Hexenyl isobutyrate** is a multi-step process that begins with waste characterization and ends with documented, compliant disposal. The following workflow provides a logical sequence for managing this chemical waste.



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Caption: Decision workflow for **cis-3-Hexenyl isobutyrate** disposal.

Step 1: Waste Characterization and Regulatory Framework

The first crucial step is to classify the waste according to regulatory standards. Under the Resource Conservation and Recovery Act (RCRA) in the United States, a chemical waste is deemed hazardous if it exhibits specific characteristics (ignitability, corrosivity, reactivity, or toxicity) or is explicitly listed.^{[10][11][12]}

- Ignitability (D001): **cis-3-Hexenyl isobutyrate** has a flash point above 140°F (60°C), placing it in the combustible liquid category.^{[1][3][7]} While not as volatile as flammable liquids, it can still pose a fire hazard under certain conditions and must be managed as such.^{[10][13]}
- Toxicity: It is classified as toxic to aquatic life.^[3]

Therefore, **cis-3-Hexenyl isobutyrate** waste must be managed as hazardous chemical waste. Generators must consult federal, state, and local regulations to ensure complete and accurate classification.^[7]

Step 2: Segregation at the Source

Proper segregation is fundamental to preventing dangerous chemical reactions.

- Do not mix **cis-3-Hexenyl isobutyrate** with other waste streams, particularly strong oxidizing agents, acids, or bases, which could lead to hazardous reactions.^{[7][14]}
- Collect it in a dedicated waste container for halogen-free organic solvents and esters.

Step 3: Proper Containerization

The choice of container is critical for safe storage and transport.

- Use chemically-resistant containers, such as high-density polyethylene (HDPE) or glass bottles, that are free from damage.^[14]
- Ensure the container has a secure, leak-proof lid.
- Label the container clearly with "Hazardous Waste," the full chemical name "**cis-3-Hexenyl isobutyrate**," and the associated hazard warnings (e.g., "Combustible," "Irritant").^[14]

- Leave at least 10% of headspace in the container to allow for vapor expansion.[14]

Step 4: Safe Interim Storage

Store the sealed waste container in a designated, secure area.

- The storage location must be cool, dry, and well-ventilated.[3][4]
- Keep the container away from heat, sparks, open flames, and other sources of ignition.[3][4][9]
- Store within secondary containment to prevent the spread of material in case of a leak.

Step 5: Professional Disposal

Under no circumstances should **cis-3-Hexenyl isobutyrate** be disposed of down the drain or in regular trash.[3][15][16] This is due to its aquatic toxicity and potential to contaminate waterways.[3]

The only acceptable method of disposal is through a licensed and certified hazardous waste disposal company.[14][17] These contractors are equipped to handle and transport hazardous materials and will typically dispose of this type of waste via high-temperature incineration at a permitted facility.[18]

Step 6: Documentation and Record-Keeping

Regulatory frameworks like RCRA impose a "cradle-to-grave" responsibility on the waste generator.[12][19] This means you are legally responsible for the waste until its final, documented disposal.

- Maintain all paperwork, including waste profiles and certificates of disposal provided by the contractor.[20]
- This documentation serves as your legal proof of compliant disposal.[20]

Managing Spills and Exposures

Accidents can happen, and a clear, pre-defined emergency plan is essential.

Personal Protective Equipment (PPE): Before handling **cis-3-Hexenyl isobutyrate** for any purpose, including disposal or spill cleanup, ensure you are wearing appropriate PPE:

- Eye Protection: Chemical safety goggles.[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[3]
- Body Protection: A lab coat and appropriate footwear.[21]
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood. [21] If ventilation is inadequate, respiratory protection may be necessary.[3][9]

Spill Cleanup Protocol:

- Small Spills (<50 mL):
 - Eliminate all ignition sources from the immediate area.[4]
 - Cover the spill with a non-combustible, inert absorbent material such as vermiculite, dry sand, or cat litter.[3][4][17]
 - Using non-sparking tools, carefully scoop the absorbed material into your designated hazardous waste container.[3]
 - Ventilate the area and wash the spill site after the material has been removed.[3]
- Large Spills (>50 mL):
 - Evacuate all non-essential personnel from the area.[3]
 - Ensure the area is well-ventilated and remove all ignition sources.[4]
 - Contain the spill using dikes of absorbent material to prevent it from spreading or entering drains.[4]
 - Follow the procedure for small spills to collect the material.
 - Contact your institution's Environmental Health and Safety (EHS) office for guidance.[21]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.[\[7\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin thoroughly with soap and water. If irritation occurs, seek medical advice.[\[4\]](#)[\[7\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and obtain medical advice.[\[7\]](#)

Selecting a Qualified Waste Disposal Partner

Choosing the right hazardous waste disposal company is a critical decision that directly impacts your organization's liability and compliance.[\[19\]](#)[\[20\]](#)

Caption: Key factors for selecting a hazardous waste vendor.

Key Evaluation Criteria:

- Licensing and Insurance: Verify that the company is fully licensed by the EPA and relevant state authorities to transport and manage hazardous waste.[\[20\]](#)[\[22\]](#)
- Proven Experience: Look for a company with a long-standing, reputable history of managing chemical waste for institutions similar to yours.[\[19\]](#)[\[20\]](#) Ask for references.[\[22\]](#)[\[23\]](#)
- Comprehensive Services: A good partner will assist with waste profiling, labeling, manifesting, and providing proper containers.[\[22\]](#)
- Transparent Documentation: Ensure the company provides clear and compliant documentation, including manifests and certificates of disposal, to protect you from cradle-to-grave liability.[\[20\]](#)
- Compliance over Cost: While budget is a factor, the cheapest option is not always the most compliant. Fines for improper disposal can far exceed any initial cost savings.[\[19\]](#)[\[23\]](#)

By adhering to these detailed procedures and principles, you can ensure the safe, compliant, and environmentally responsible disposal of **cis-3-Hexenyl isobutyrate**, upholding the highest standards of laboratory practice and protecting your institution from legal and financial risk.

References

- Prodasynt. (n.d.). ISOBUTYRATE DE CIS-3 HEXENYLE Safety Data Sheet.
- Metasci. (n.d.). Safety Data Sheet **cis-3-Hexenyl isobutyrate**.
- Research Institute for Fragrance Materials. (2022, March 9). RIFM fragrance ingredient safety assessment, **cis-3-hexenyl isobutyrate**, CAS Registry Number 41519-23-7.
- Synerzine. (n.d.). SAFETY DATA SHEET cis-3-HEXENYL BUTYRATE, NATURAL.
- ScenTree. (n.d.). **Cis-3-Hexenyl isobutyrate** (CAS N° 41519-23-7).
- Chemtalk. (n.d.). Ester Disposal.
- Axxence Aromatic GmbH. (2024). natural cis-3-hexenyl butyrate - epos-SDB.
- University of Wisconsin–Madison BME Shared Labs. (n.d.). Chapter 7 Chemical Disposal Procedures.
- Ridge Amber. (2023, July 16). Choosing a Hazardous Waste Disposal Company: 5 Key Factors.
- MLI Environmental. (2023, November 26). How to Choose a Hazardous Waste Disposal Company.
- National Institute of Standards and Technology. (n.d.). cis-3-Hexenyl iso-butyrate. NIST Chemistry WebBook.
- Global HazMat. (n.d.). How to Choose a Hazardous Waste Management Company.
- The Good Scents Company. (n.d.). (Z)-3-hexen-1-yl isobutyrate, 41519-23-7.
- Axxence Aromatic GmbH. (n.d.). natural cis-3-hexenyl butyrate.
- University of Wisconsin-La Crosse. (n.d.). Part G: Chemical Disposal Procedures.
- Anonymous. (2014, March 20). 5 Tips For Choosing The Right Hazardous Waste Vendor.
- Anonymous. (2020, September 1). How to Choose a Hazardous Waste Service Provider.
- CountyOffice.org. (2023, August 12). How Do You Dispose Of Flammable Liquids?. YouTube.
- PubChem. (n.d.). (Z)-3-hexen-1-yl isobutanoate.
- Lion Technology. (2023, June 30). 4 Hazardous Waste Characteristics Under RCRA. YouTube.
- U.S. Environmental Protection Agency. (n.d.). Resource Conservation and Recovery Act (RCRA) Regulations.
- U.S. Environmental Protection Agency. (n.d.). Resource Conservation and Recovery Act (RCRA) Overview.
- Illinois Environmental Protection Agency. (n.d.). Hazardous Waste.

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Sources

- 1. ScenTree - Cis-3-Hexenyl isobutyrate (CAS N° 41519-23-7) [scentree.co]
- 2. (Z)-3-hexen-1-yl isobutyrate, 41519-23-7 [thegoodscentcompany.com]
- 3. prodasynt.com [prodasynt.com]
- 4. vigon.com [vigon.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. CIS-3-HEXENYL ISOBUTYRATE | 41519-23-7 [chemicalbook.com]
- 7. sds.metasci.ca [sds.metasci.ca]
- 8. cis-3-Hexenyl isobutyrate = 98 , stabilized, FG 41519-23-7 [sigmaaldrich.com]
- 9. synerzine.com [synerzine.com]
- 10. m.youtube.com [m.youtube.com]
- 11. epa.gov [epa.gov]
- 12. epa.gov [epa.gov]
- 13. youtube.com [youtube.com]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. axxence.de [axxence.de]
- 16. axxence.de [axxence.de]
- 17. chemtalk.com.au [chemtalk.com.au]
- 18. uwlax.edu [uwlax.edu]
- 19. mlienvironmental.com [mlienvironmental.com]
- 20. ridgeamber.com [ridgeamber.com]
- 21. pdf.benchchem.com [pdf.benchchem.com]
- 22. blog.idrenvironmental.com [blog.idrenvironmental.com]

- 23. How to Choose a Hazardous Waste Management Company [globalhazmat.com]
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